

Picfelltarraenin IA handling precautions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Picfelltarraenin IA

CAS No.: 97230-47-2

Cat. No.: S882236

Get Quote

Compound Overview & Handling

Picfelltarraenin IA is a triterpenoid acetylcholinesterase (AChE) inhibitor sourced from *Picriafel-terrae Lour*, with potential research applications for herpes infections, cancer, and inflammation [1].

Property	Detail
CAS Number	97230-47-2 [1]
Molecular Formula	C ₄₁ H ₆₂ O ₁₃ [1]
Molecular Weight	762.92 g/mol [1]
Physical Form	Solid, white to off-white [1]
Research Use Only	Not for sale to patients or for human consumption [1]

Basic Handling Precautions: Store at 4°C and **protect from light**. For stock solutions in DMSO, aliquot to avoid repeated freeze-thaw cycles. Solutions can be stored at -80°C for 6 months or -20°C for 1 month [1].

Experimental Data

Solubility Data [1]

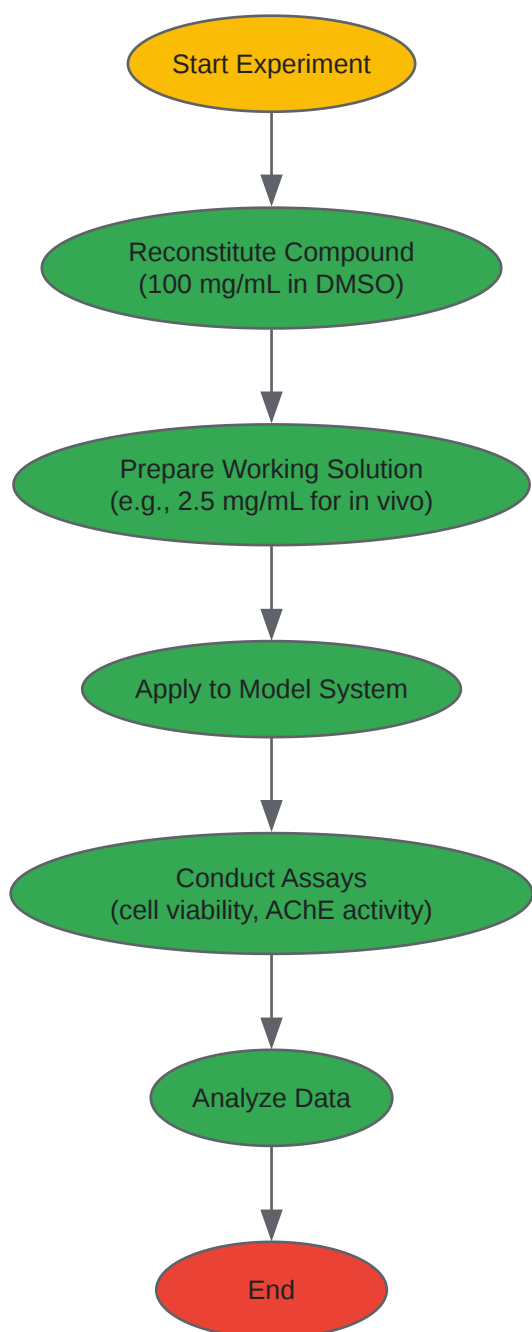
Solvent	Solubility
DMSO	100 mg/mL (131.08 mM)

Preparation of a 2.5 mg/mL Working Solution (for in vivo studies) [1] This protocol uses 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

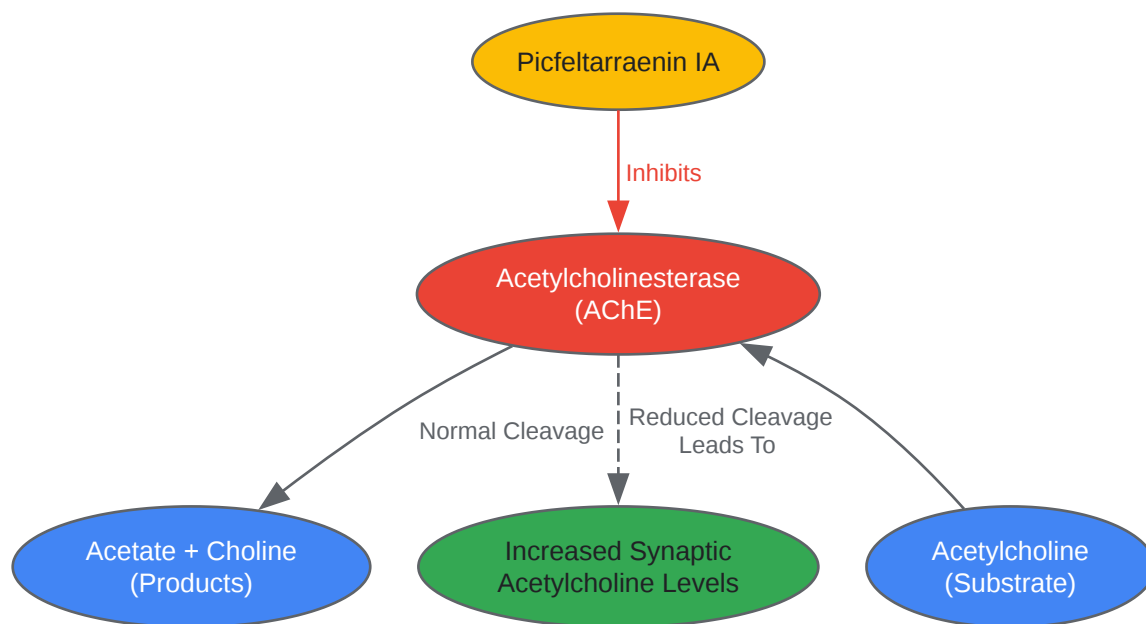
- Add 100 μ L of a 25.0 mg/mL DMSO stock solution to 400 μ L of PEG300. Mix evenly.
- Add 50 μ L of Tween-80 to the mixture. Mix evenly.
- Add 450 μ L of Saline to adjust the volume to 1 mL.
- This yields a clear, ready-to-use solution with a concentration of ≥ 2.5 mg/mL.

Experimental Workflow & Mechanism

The following diagrams outline the general experimental workflow for using Picfeltarraenin IA and its known mechanism of action as an AChE inhibitor.



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)

Frequently Asked Questions

What is the primary biological target of Picfeltarraenin IA? Its primary known target is acetylcholinesterase (AChE), which it inhibits [1].

How should I store the compound for long-term stability? For long-term stability (up to 6 months), store the solution at -80°C and protect it from light. The solid compound should be stored at 4°C [1].

The working solution in my in vivo formulation has become cloudy. What should I do? The provided protocol is specified to yield a clear solution. If cloudiness occurs, it may indicate precipitation. Ensure all steps were followed correctly, the DMSO stock solution was clear, and the components were mixed thoroughly. Sonication or gentle warming may help redissolve the compound.

Finding More Specialized Information

The available information is limited. For detailed experimental protocols and deeper mechanistic studies, I suggest you:

- **Consult Primary Literature:** Search scientific databases (like PubMed or Google Scholar) for research papers specifically using "Picfeltaenin IA" in experimental models.
- **Contact the Manufacturer:** Suppliers like MedChemExpress may provide technical data sheets or supportive information upon request [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Picfeltaenin IA | Cholinesterase (ChE) Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]

To cite this document: Smolecule. [Picfeltaenin IA handling precautions]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b882236#picfeltaenin-ia-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com